

An In-depth Technical Guide to Myristoleyl Laurate: Structure, Properties, and Synthesis

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Compound of Interest

Compound Name: *Myristoleyl laurate*

Cat. No.: *B15549194*

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Disclaimer: Direct experimental data for "**myristoleyl laurate**" is not readily available in the public domain. This suggests that it is either an exceptionally rare compound or not its standard chemical name. This guide, therefore, presents a theoretical profile of **myristoleyl laurate** based on the known properties of its constituent molecules: myristoleyl alcohol and lauric acid. For comparative purposes, this guide also provides comprehensive data on the closely related and well-documented saturated wax ester, myristyl laurate.

Introduction to Myristoleyl Laurate

Myristoleyl laurate is the ester formed from the reaction of myristoleyl alcohol (an unsaturated C14 fatty alcohol) and lauric acid (a saturated C12 fatty acid). As a wax ester, it is expected to be a lipophilic and water-insoluble compound. The presence of a double bond in the myristoleyl moiety suggests that **myristoleyl laurate** would have a lower melting point and different physical properties compared to its saturated counterpart, myristyl laurate. Such unsaturated wax esters are of interest in various fields, including cosmetics, pharmaceuticals, and as specialty lubricants, due to their unique thermal and rheological properties.

Chemical Structure

The key structural difference between the theoretical **myristoleyl laurate** and the known myristyl laurate is the presence of a cis-double bond in the C14 alcohol chain of **myristoleyl laurate**.

Chemical Structure of Myristoleyl Laurate vs. Myristyl Laurate



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A comparison of the theoretical chemical structure of **Myristoleyl Laurate** and the known structure of Myristyl Laurate.

Physicochemical Properties

The properties of **myristoleyl laurate** can be predicted based on the properties of myristoleic acid and lauryl alcohol. For comparison, the experimentally determined properties of myristyl laurate are also provided.

Predicted Properties of Myristoleyl Laurate

Property	Predicted Value
IUPAC Name	(Z)-tetradec-9-enyl dodecanoate
Molecular Formula	C ₂₆ H ₅₀ O ₂
Molecular Weight	394.68 g/mol
Appearance	Likely a colorless to pale yellow liquid or low-melting solid
Solubility	Insoluble in water; soluble in organic solvents

Properties of Myristyl Laurate

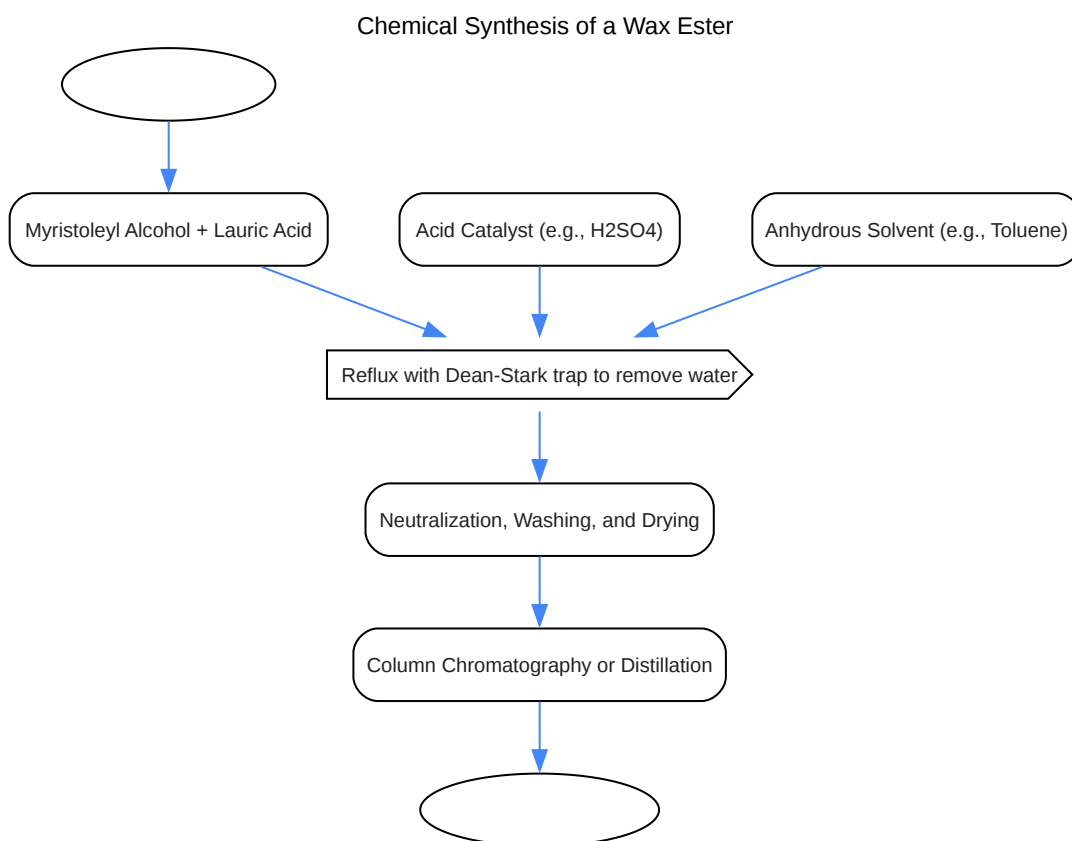
Property	Value	Reference
IUPAC Name	Tetradecyl dodecanoate	[1]
CAS Number	22412-97-1	[2]
Molecular Formula	C ₂₆ H ₅₂ O ₂	[1][3]
Molecular Weight	396.69 g/mol	[1][3]
Appearance	White solid	[1]
Boiling Point	438.7 °C at 760 mmHg	[1]
Flash Point	225.6 °C	[1]
Density	0.86 g/cm ³	[1]
Solubility	Insoluble in water	[4]

Experimental Protocols: Synthesis of Wax Esters

While a specific protocol for **myristoleyl laurate** is not available, the general synthesis of wax esters can be achieved through chemical or enzymatic methods.

Chemical Synthesis: Esterification

A common method for synthesizing wax esters is through the Fischer esterification of a fatty alcohol with a fatty acid in the presence of an acid catalyst.



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A generalized workflow for the chemical synthesis of a wax ester.

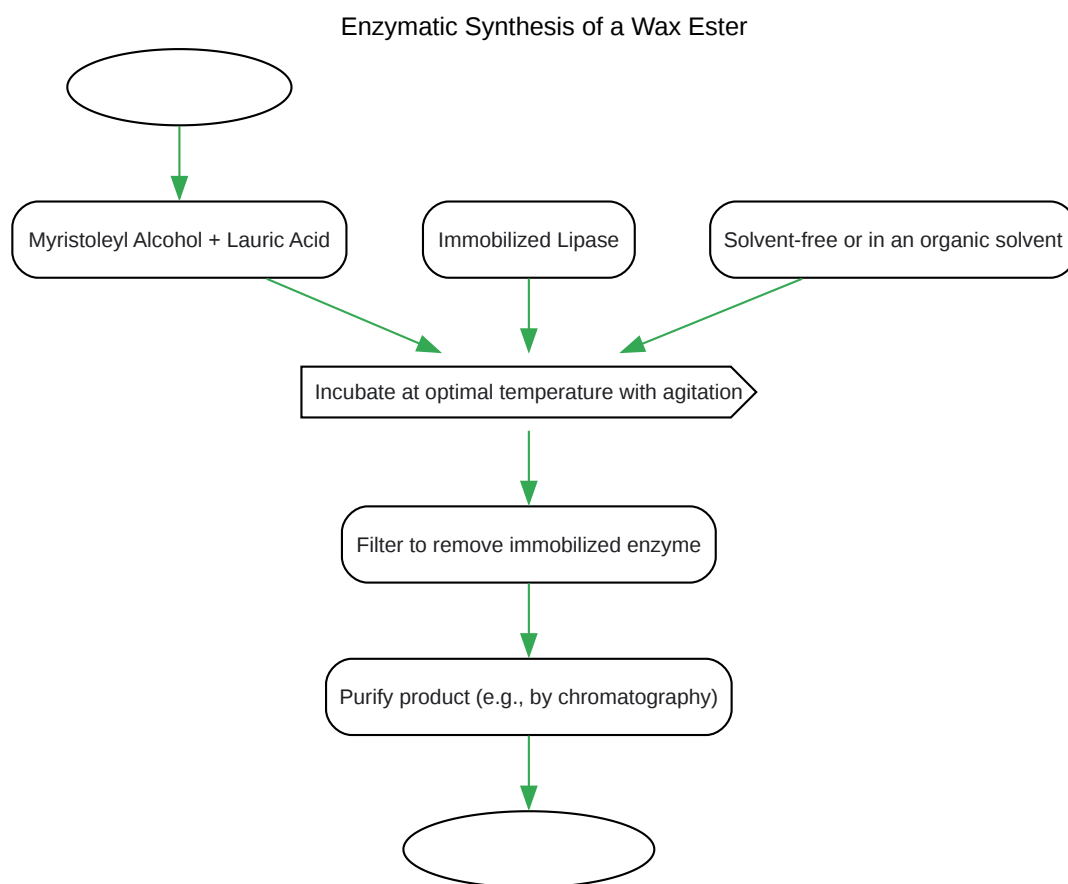
Protocol:

- **Reactant Preparation:** In a round-bottom flask, dissolve equimolar amounts of myristoleyl alcohol and lauric acid in an anhydrous solvent such as toluene.

- **Catalyst Addition:** Add a catalytic amount of a strong acid, such as sulfuric acid or p-toluenesulfonic acid.
- **Reaction:** The mixture is heated to reflux with a Dean-Stark apparatus to azeotropically remove the water produced during the reaction, driving the equilibrium towards the ester product. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, the mixture is cooled, neutralized with a weak base (e.g., sodium bicarbonate solution), washed with brine, and dried over an anhydrous salt (e.g., sodium sulfate).
- **Purification:** The crude product is purified by vacuum distillation or column chromatography on silica gel to yield the pure wax ester.

Enzymatic Synthesis: Lipase-Catalyzed Esterification

Enzymatic synthesis offers a milder and more selective alternative to chemical methods, often proceeding under solvent-free conditions.



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A generalized workflow for the enzymatic synthesis of a wax ester.

Protocol:

- **Reactant and Enzyme Preparation:** Myristoleyl alcohol and lauric acid are mixed, often in a stoichiometric ratio, in a reaction vessel. An immobilized lipase (e.g., from *Candida antarctica*) is added. The reaction can be run neat or in a non-polar organic solvent.

- **Incubation:** The mixture is incubated at the optimal temperature for the lipase (typically 40-60 °C) with constant stirring.
- **Enzyme Removal:** Once the reaction reaches equilibrium or completion, the immobilized enzyme is removed by filtration and can be washed and reused.
- **Product Purification:** The resulting product can be purified using standard techniques such as column chromatography.

Potential Applications

Based on the properties of similar unsaturated wax esters, **myristoleyl laurate** could find applications in several areas:

- **Cosmetics and Personal Care:** As an emollient and skin-conditioning agent in creams, lotions, and other formulations. Its unsaturated nature might provide a lighter, less waxy feel compared to saturated esters.
- **Pharmaceuticals:** As a component in topical drug delivery systems, potentially enhancing the penetration of active ingredients through the skin.
- **Lubricants:** As a biolubricant or a component in lubricant formulations, particularly where good cold-flow properties are required.

Safety and Toxicology

No specific toxicity data is available for **myristoleyl laurate**. However, based on its constituent parts (fatty alcohol and fatty acid), it is expected to have a low order of toxicity. For myristyl laurate, it is not classified as a hazardous substance.[5] As with any chemical, appropriate safety precautions should be taken in a laboratory or industrial setting.

Conclusion

While "**myristoleyl laurate**" is not a commonly documented chemical, its structure, properties, and synthesis can be reasonably predicted based on the principles of organic chemistry and the known characteristics of its precursors. It represents a potentially interesting unsaturated wax ester with possible applications in various industries. For practical purposes, researchers

may find the data on the well-characterized saturated analogue, myristyl laurate, to be a useful benchmark. Further research would be required to synthesize and characterize **myristoleyl laurate** to confirm its properties and explore its potential uses.

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